

Dibutylamine Acetate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Dibutylamine Acetate*

Cat. No.: *B8814313*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Dibutylamine Acetate**. Due to the limited availability of direct experimental data for **Dibutylamine Acetate**, this guide synthesizes information from its constituent components, dibutylamine and acetic acid, to provide a thorough assessment of its potential hazards. All recommendations are based on established safety protocols and regulatory guidelines.

Physicochemical and Toxicological Properties

The following tables summarize the key physicochemical and toxicological data for Dibutylamine and Acetic Acid. This information is crucial for understanding the potential hazards associated with **Dibutylamine Acetate**.

Table 1: Physicochemical Properties of Dibutylamine and Acetic Acid

Property	Dibutylamine	Acetic Acid
CAS Number	111-92-2	64-19-7
Molecular Formula	C ₈ H ₁₉ N	CH ₃ COOH
Molecular Weight	129.24 g/mol	60.05 g/mol
Appearance	Colorless to yellow liquid ^[1]	Colorless liquid
Odor	Fishy, amine-like ^[2]	Strong, pungent, vinegar-like
Boiling Point	159 °C	118 °C
Melting Point	-62 °C	17 °C
Flash Point	40 °C (closed cup)	39 °C
Vapor Pressure	2.59 mmHg @ 25 °C	11 mmHg @ 20 °C
Solubility in Water	4.7 g/L	Miscible
pKa	11.25	4.76

Table 2: Acute Toxicity Data for Dibutylamine and Acetic Acid

Endpoint	Dibutylamine	Acetic Acid
Oral LD50 (rat)	189 - 550 mg/kg ^[3]	3310 mg/kg ^[4]
Dermal LD50 (rabbit)	768 - 1010 mg/kg ^{[3][5]}	1060 mg/kg ^[4]
Inhalation LC50 (rat)	1.15 mg/L (4h) ^[3]	5620 ppm (1h) (mice) ^[4]

Hazard Identification and Classification

Based on the properties of its components, **Dibutylamine Acetate** is anticipated to be a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for communicating these hazards.

Table 3: GHS Hazard Classification (Inferred for **Dibutylamine Acetate**)

Hazard Class	Hazard Category	Rationale
Acute Toxicity, Oral	Category 3	Based on the oral LD50 of Dibutylamine.
Acute Toxicity, Dermal	Category 3	Based on the dermal LD50 of Dibutylamine.
Acute Toxicity, Inhalation	Category 2	Based on the inhalation LC50 of Dibutylamine.
Skin Corrosion/Irritation	Category 1B	Dibutylamine is corrosive to the skin. [3]
Serious Eye Damage/Eye Irritation	Category 1	Dibutylamine causes serious eye damage.
Flammable Liquids	Category 3	Based on the flash point of Dibutylamine.

Experimental Protocols

The following are detailed methodologies for key toxicological assessments, based on OECD guidelines. These protocols are essential for any new safety evaluations.

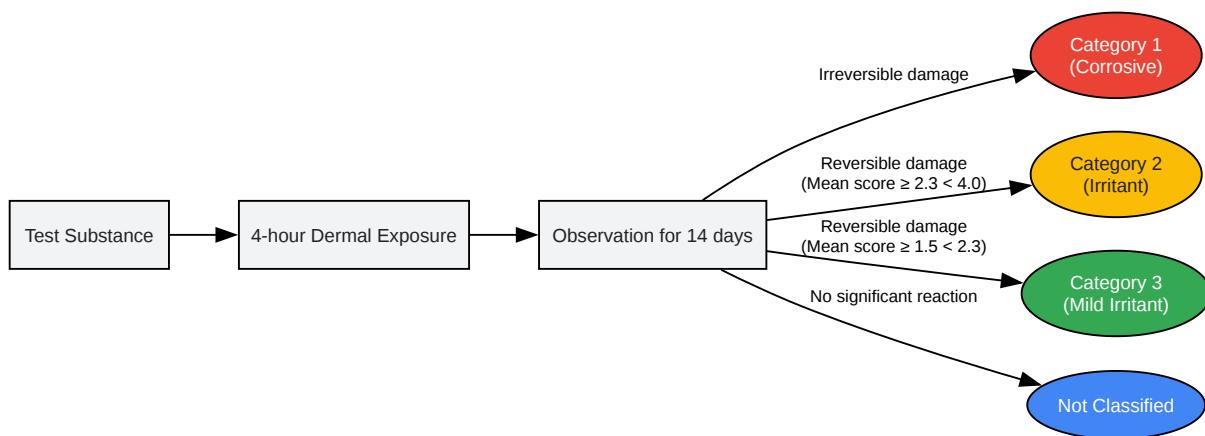
OECD 404: Acute Dermal Irritation/Corrosion

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are used.[\[1\]](#)
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.[\[1\]](#)

- Exposure: The exposure duration is typically 4 hours.[1]
- Observation: After exposure, the patch is removed, and the skin is observed for erythema and edema at 1, 24, 48, and 72 hours, and up to 14 days if effects persist.[1][6]
- Scoring: Skin reactions are scored based on a standardized scale.



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GHS Classification for Skin Corrosion/Irritation.

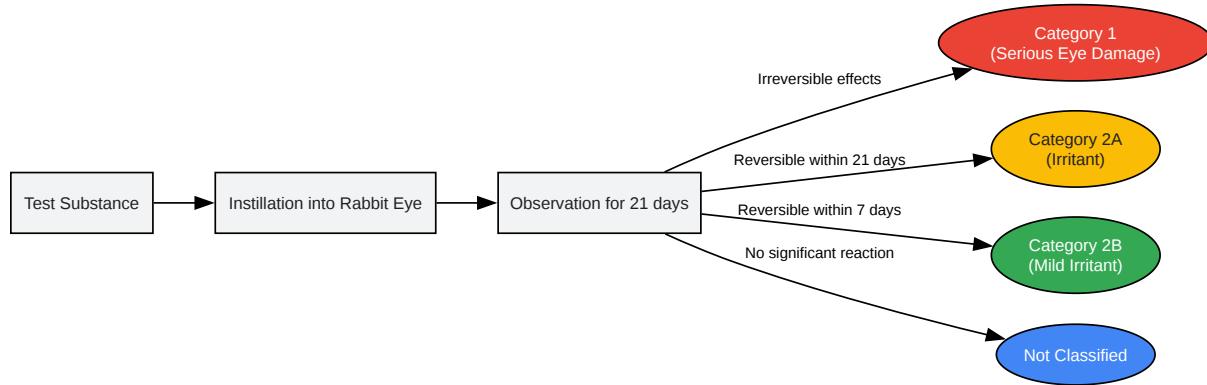
OECD 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to cause serious eye damage or irritation.

Methodology:

- Animal Model: Healthy, adult albino rabbits are used.[7]
- Application: A single dose of the test substance (0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.[8]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application, and observations can continue for up to 21 days.[9][10]

- Scoring: Lesions of the cornea, iris, and conjunctiva are scored.[7]



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GHS Classification for Serious Eye Damage/Irritation.

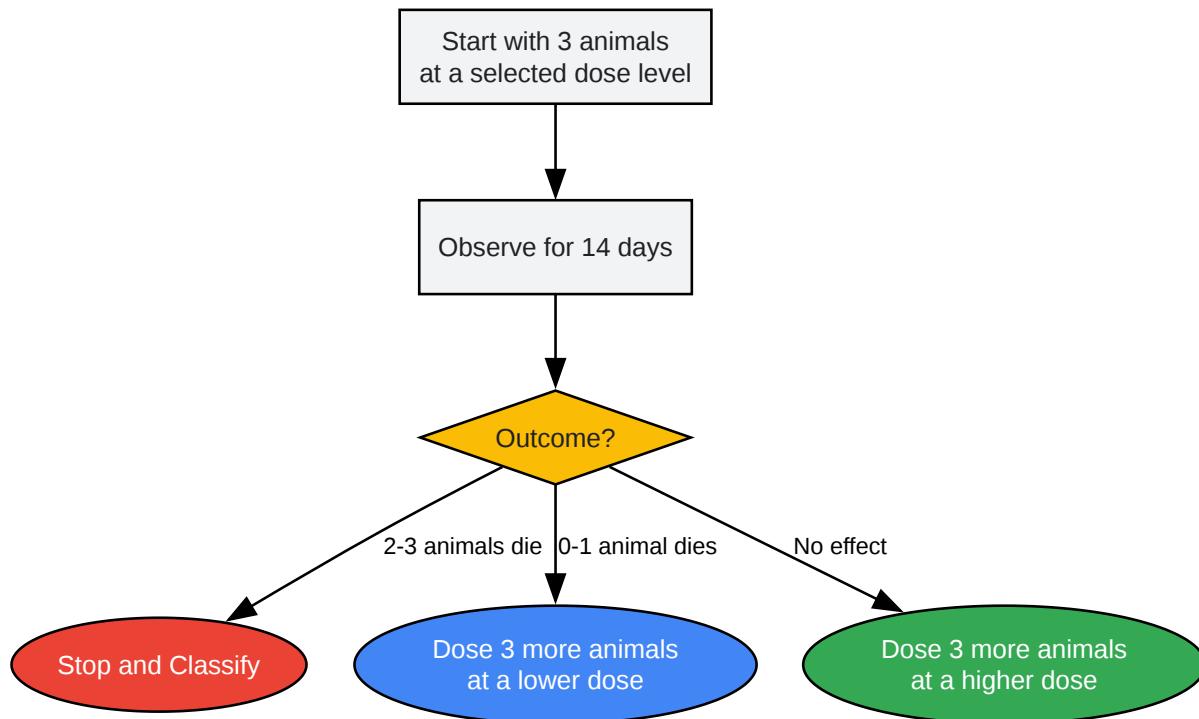
OECD 423: Acute Oral Toxicity - Acute Toxic Class Method

This method is used to estimate the acute oral toxicity (LD50) of a substance.

Methodology:

- Animal Model: Typically, female rats are used.[11]
- Procedure: This is a stepwise procedure using a minimum number of animals per step. The substance is administered orally in a single dose.[11]
- Dose Levels: The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[11]
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[12]

- Endpoint: The test allows for the classification of the substance into one of the GHS acute toxicity categories based on the observed mortality.[11]



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Workflow for OECD 423 Acute Oral Toxicity Test.

Safety and Handling Precautions

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Flammable liquid and vapor. Vapors can travel to a source of ignition and flash back.[\[13\]](#) Decomposition may produce toxic fumes of nitrogen oxides.[\[14\]](#)
- Protective Equipment: Wear self-contained breathing apparatus and full protective clothing.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[\[13\]](#) Wear appropriate personal protective equipment. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleaning: Absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal.

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist. Keep away from sources of ignition.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and acids.

Exposure Controls and Personal Protective Equipment

- Engineering Controls: Use local exhaust ventilation to control airborne exposures. Ensure eyewash stations and safety showers are readily available.
- Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing.
- Respiratory Protection: If exposure limits are exceeded, use a NIOSH-approved respirator with an appropriate cartridge.

Potential Toxicological Mechanisms and Signaling Pathways

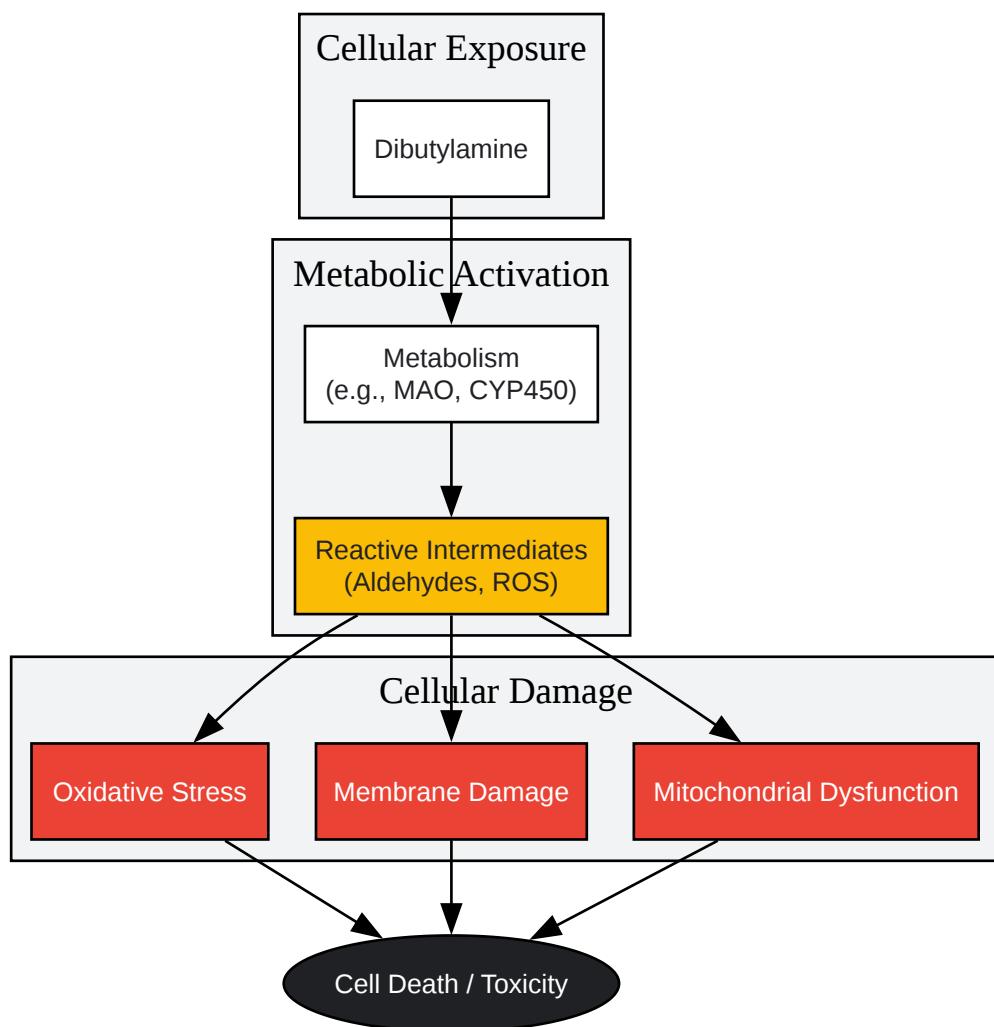
The toxicity of **Dibutylamine Acetate** is likely driven by the actions of both the dibutylamine and acetate moieties.

Dibutylamine (a secondary amine): Secondary amines can be metabolized by various enzymes, including monoamine oxidases and cytochrome P450s. This metabolism can lead to the formation of reactive intermediates, such as aldehydes and reactive oxygen species (ROS), which can cause cellular damage.[\[15\]](#) Key toxicological effects can include:

- Oxidative Stress: The generation of ROS can overwhelm the cell's antioxidant defenses, leading to damage to lipids, proteins, and DNA.[\[16\]](#)
- Membrane Damage: Direct interaction with or lipid peroxidation of cell membranes can disrupt their integrity and function.
- Mitochondrial Dysfunction: Interference with mitochondrial electron transport can lead to decreased ATP production and further ROS generation.

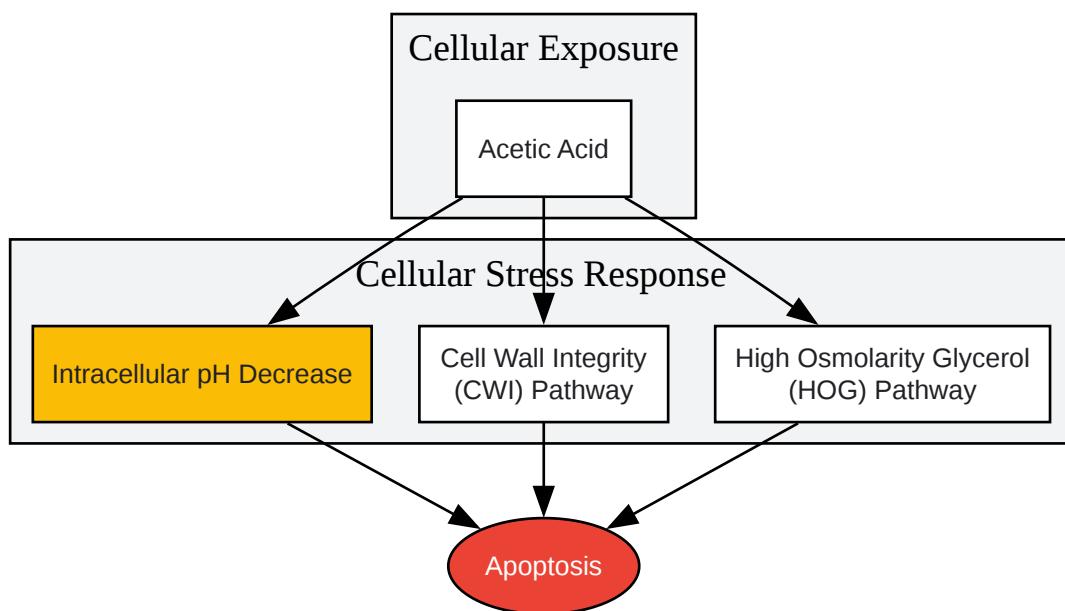
Acetic Acid: Acetic acid's toxicity is primarily related to its acidic nature, causing corrosive effects at high concentrations.[\[4\]](#) At a cellular level, it can lead to:

- Intracellular pH Disruption: The influx of acetic acid can lower intracellular pH, affecting enzyme function and other cellular processes.
- Apoptosis: Studies in yeast have shown that acetic acid can induce programmed cell death (apoptosis) through pathways involving the cell wall integrity (CWI) and high osmolarity glycerol (HOG) signaling pathways.[\[17\]](#)[\[18\]](#)



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Potential Toxicity Pathway of Dibutylamine.



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Acetic Acid-Induced Apoptotic Signaling.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult the most current SDS for **Dibutylamine Acetate** provided by the manufacturer before handling this chemical. The information provided herein is based on data available for the components of **Dibutylamine Acetate** and may not fully represent the properties of the salt. All handling and safety procedures should be conducted by trained professionals in a controlled laboratory environment.

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